

3-Bromofuran: A Comprehensive Technical Guide to Safety, Handling, and Storage

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Bromofuran

Cat. No.: B129083

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential information on the safe handling, storage, and disposal of **3-Bromofuran** (CAS No. 22037-28-1). The following sections detail the chemical and physical properties, potential hazards, recommended safety protocols, and emergency procedures to ensure the safe and effective use of this versatile building block in research and development.

Chemical and Physical Properties

3-Bromofuran is a colorless to light yellow liquid that is a valuable intermediate in the synthesis of a wide range of pharmaceutical compounds and other complex organic molecules. It is characterized by the following properties:

Property	Value	Source(s)
Molecular Formula	C ₄ H ₃ BrO	[1]
Molecular Weight	146.97 g/mol	[1]
Appearance	Colorless to light yellow or orange-brown liquid	[2][3]
Boiling Point	102.5 - 104 °C	[1]
Density	1.635 - 1.6606 g/mL at 20-25 °C	[3]
Flash Point	3 °C (37.4 °F) - closed cup	[3]
Solubility	Soluble in chloroform and ethyl acetate. Insoluble in water.	[3]
Stability	Stable under normal temperatures and pressures. Light sensitive. May darken on standing. Usually stabilized with calcium carbonate.	[3][4]

Hazard Identification and Safety Precautions

3-Bromofuran is classified as a hazardous substance and requires careful handling in a controlled laboratory environment.

GHS Hazard Classification:

Hazard Class	Category	Hazard Statement
Flammable Liquids	2	H225: Highly flammable liquid and vapor
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

Sources:[1][5]

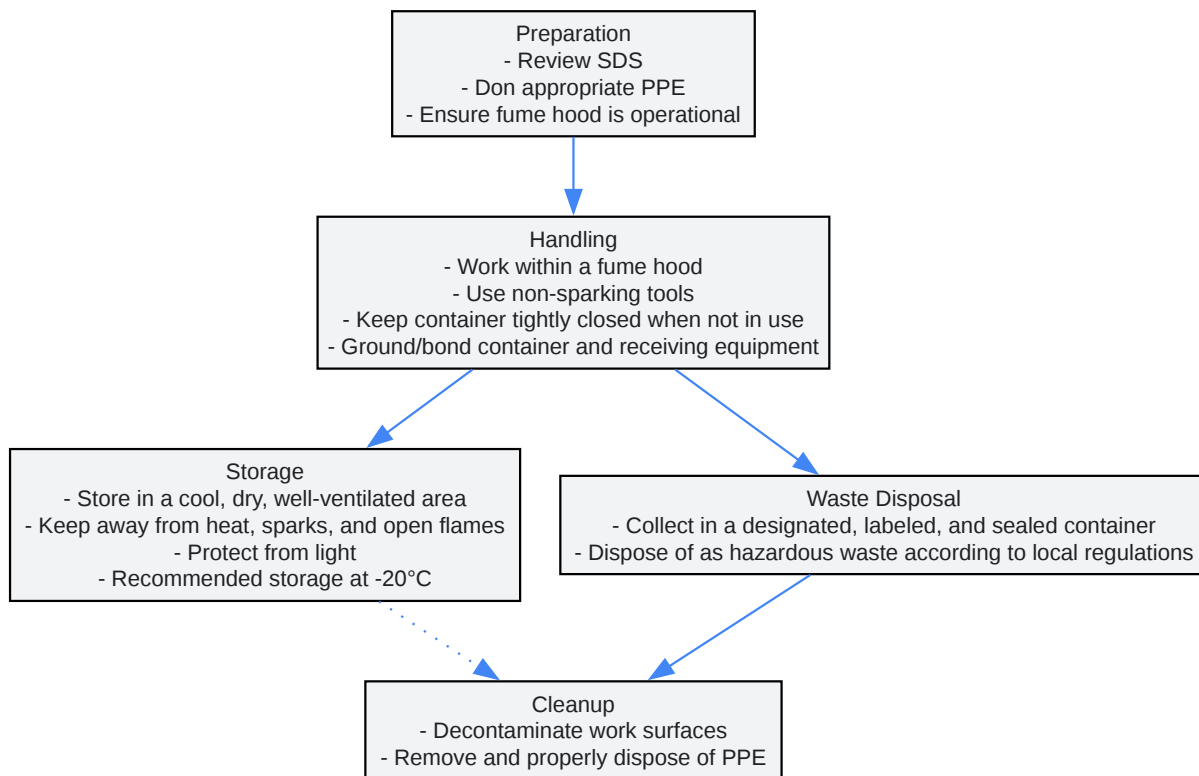
Personal Protective Equipment (PPE)

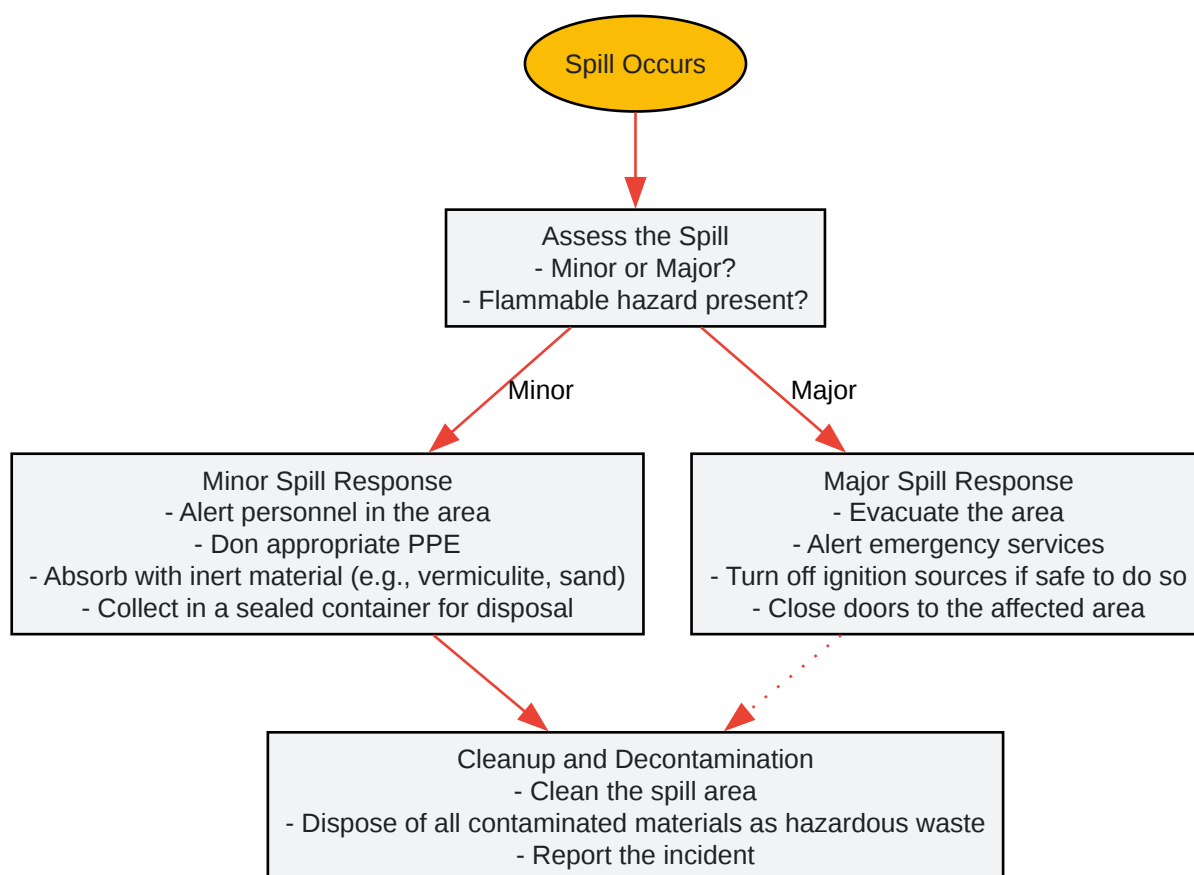
Appropriate PPE is mandatory when handling **3-Bromofuran** to minimize exposure risk.

PPE Type	Specifications	Source(s)
Eye Protection	Tight-sealing safety goggles and a face shield.	
Skin Protection	Chemical-resistant gloves (e.g., nitrile), a lab coat, and appropriate protective clothing to prevent skin exposure.	
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood. If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate cartridge.	

Safe Handling Workflow

The following workflow outlines the essential steps for safely handling **3-Bromofuran** in a laboratory setting.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Bromofuran | C₄H₃BrO | CID 89164 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. benchchem.com [benchchem.com]
- 3. assets.thermofisher.cn [assets.thermofisher.cn]
- 4. Page loading... [guidechem.com]
- 5. 3-Bromofuran - High purity | EN [georganics.sk]

- To cite this document: BenchChem. [3-Bromofuran: A Comprehensive Technical Guide to Safety, Handling, and Storage]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b129083#safety-handling-and-storage-of-3-bromofuran]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com